

# Evaluating the environmental risk assessment of Cyanazine in comparison to other triazines

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## *Compound of Interest*

Compound Name: Cyanazine

Cat. No.: B135985

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## A Comparative Environmental Risk Assessment of Cyanazine and Other Triazine Herbicides

The environmental fate and ecological impact of agricultural herbicides are of paramount concern for researchers, environmental scientists, and regulatory bodies. This guide provides a comparative environmental risk assessment of **cyanazine**, a member of the triazine class of herbicides, alongside two other widely used triazines: atrazine and simazine. By examining their physicochemical properties, ecotoxicity, and mechanisms of action, this document aims to offer an objective comparison to inform risk assessment and guide future research.

## Physicochemical Properties: A Key to Environmental Behavior

The environmental behavior of a pesticide, including its mobility and persistence, is largely dictated by its physicochemical properties. The table below summarizes key parameters for **cyanazine**, atrazine, and simazine.

| Property   | Cyanazine | Atrazine | Simazine |
|--|-----------|----------|----------|
| Water Solubility (mg/L at 20-25°C)                                       | 171       | 33       | 5        |
| Soil Organic Carbon-<br>Water Partitioning<br>Coefficient (Koc,<br>mL/g) | 190       | 100      | 130      |
| Vapor Pressure (mPa<br>at 20°C)  | 0.213     | 0.039    | 0.00081  |
| Log Kow  | 2.22      | 2.61     | 2.18     |

Analysis: Atrazine's higher water solubility compared to simazine makes it more prone to surface runoff. **Cyanazine** is moderately soluble in water. Simazine, being weakly soluble, tends to be more bound to sediment. The Koc values indicate that all three herbicides have a low to moderate potential for adsorption to soil organic carbon, suggesting a potential for leaching into groundwater.

## Ecotoxicity Profile: Impact on Non-Target Organisms

The ecotoxicity of these herbicides to non-target organisms is a critical component of their environmental risk assessment. The following table presents a summary of acute toxicity data (LC50/EC50) for representative aquatic organisms. It is important to note that toxicity can vary based on the specific formulation of the herbicide product.

| Organism  | Endpoint                             | Cyanazine<br>( $\mu$ g/L) | Atrazine ( $\mu$ g/L) | Simazine<br>( $\mu$ g/L) |
|---|--------------------------------------|---------------------------|-----------------------|--------------------------|
| Freshwater<br>Algae (e.g.,<br><i>Pseudokirchnerie<br/>lla subcapitata</i> )     | 72-hr EC50<br>(Growth<br>Inhibition) | 10 - 40                   | 43 - 76               | 160 - 320                |
| Freshwater<br>Invertebrate<br>( <i>Daphnia magna</i> )                          | 48-hr EC50<br>(Immobilization)       | 84,000                    | 7,000 - 40,000        | 1,000 - 3,700            |
| Freshwater Fish<br>(e.g., Rainbow<br>Trout,<br><i>Oncorhynchus<br/>mykiss</i> ) | 96-hr LC50                           | 9,000                     | 4,500 - 13,000        | 6,600                    |

Analysis: **Cyanazine** and atrazine generally exhibit higher toxicity to freshwater algae compared to simazine. For the freshwater invertebrate *Daphnia magna*, simazine appears to be the most toxic of the three. In freshwater fish, the acute toxicity of the three compounds is in a similar range, with atrazine showing a slightly higher toxicity in some studies.

## Experimental Protocols for Ecotoxicity Testing

The ecotoxicity data presented above are typically generated following standardized test guidelines to ensure comparability and reliability. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized protocols for testing the effects of chemicals on various organisms.

### OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effects of a substance on the growth of freshwater microalgae or cyanobacteria.

- Test Organism: Typically *Pseudokirchneriella subcapitata* or other green algae.

- Procedure: Exponentially growing algal cultures are exposed to a range of concentrations of the test substance in a nutrient-rich medium for 72 hours under continuous illumination and controlled temperature.
- Endpoint: The primary endpoint is the inhibition of growth, measured as a reduction in cell density or biomass, compared to a control. From this, the EC50 (the concentration causing a 50% reduction in growth) is calculated.
- Replicates: At least three replicates are used for each test concentration and the control.

## OECD 202: Daphnia sp. Acute Immobilisation Test

This protocol assesses the acute toxicity of a substance to small freshwater crustaceans.

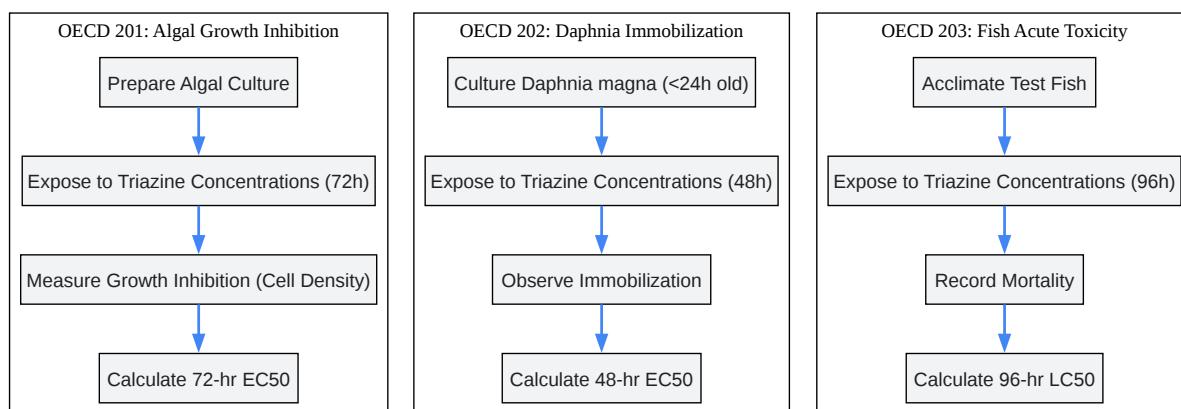
- Test Organism: Daphnia magna is a commonly used species.
- Procedure: Young daphnids (less than 24 hours old) are exposed to a series of concentrations of the test substance for 48 hours.
- Endpoint: The key endpoint is immobilization, defined as the inability of the daphnids to swim after gentle agitation of the test vessel. The EC50 for immobilization is determined at 24 and 48 hours.
- Conditions: The test is conducted in a defined medium under controlled temperature and light conditions.

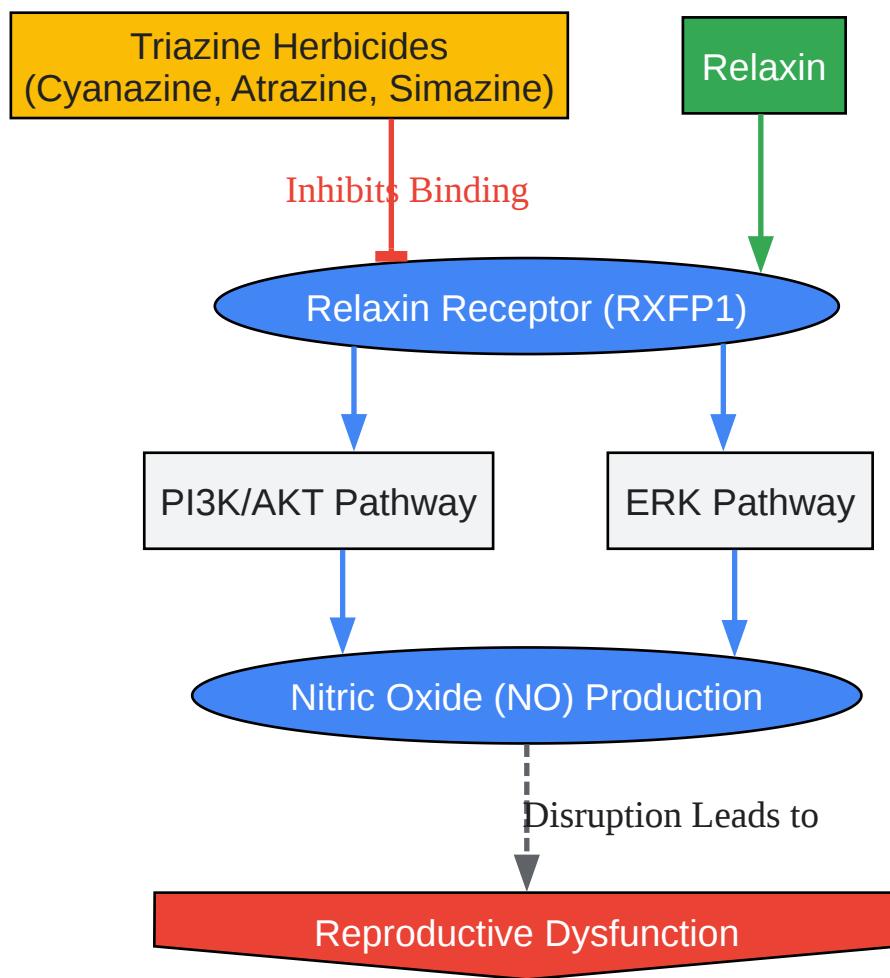
## OECD 203: Fish, Acute Toxicity Test

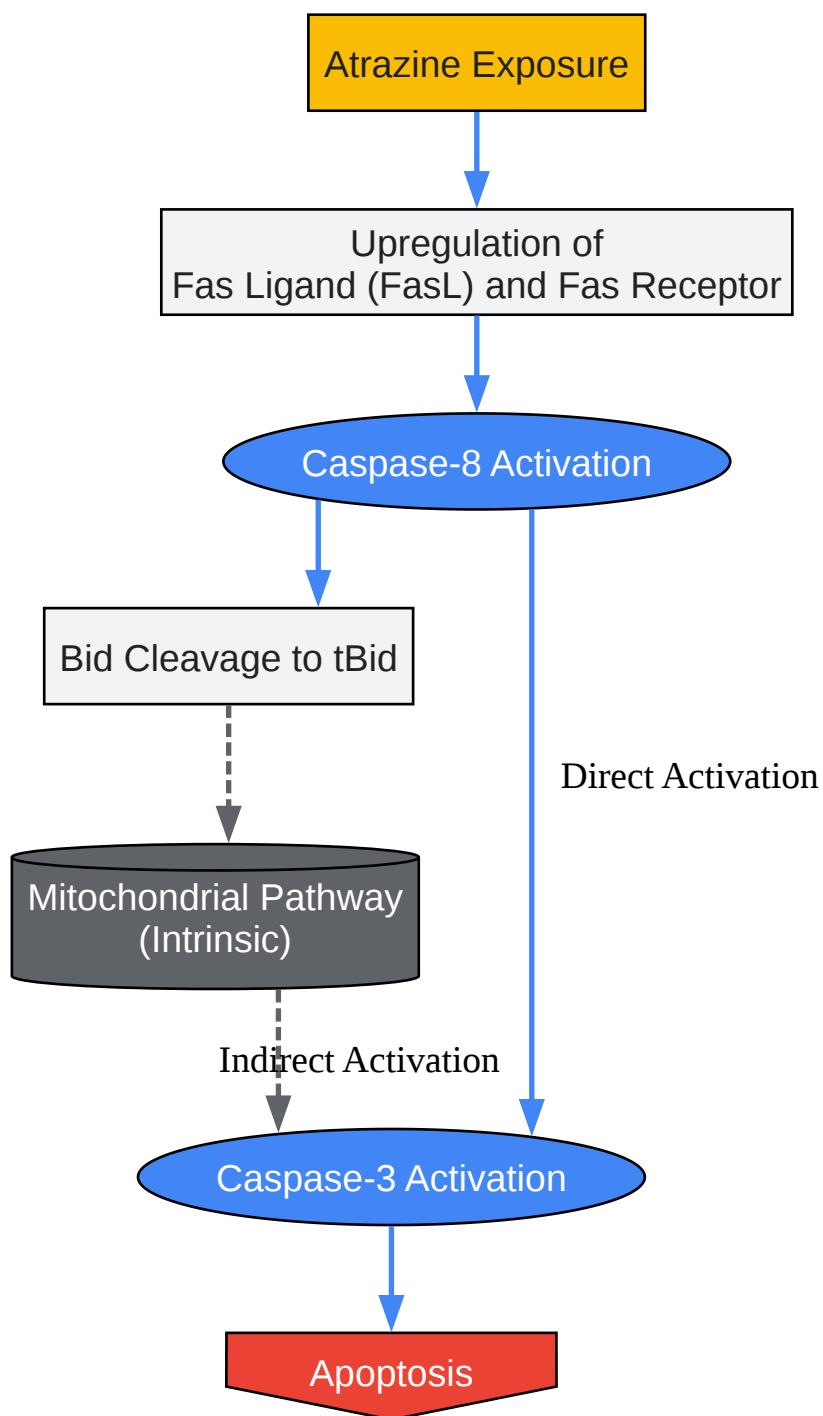
This guideline details a method for determining the acute lethal toxicity of a substance to fish.

- Test Organism: Common species include Rainbow Trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).
- Procedure: Fish are exposed to a range of concentrations of the test substance, typically for 96 hours.
- Endpoint: The primary endpoint is mortality. The LC50 (the concentration that is lethal to 50% of the test fish) is calculated at various time points (e.g., 24, 48, 72, and 96 hours).

- **Test Design:** The test is usually conducted as a semi-static or flow-through system to maintain stable concentrations of the test substance.







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